

what is Trimethoprim lactate

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Compound Focus: Trimethoprim lactate

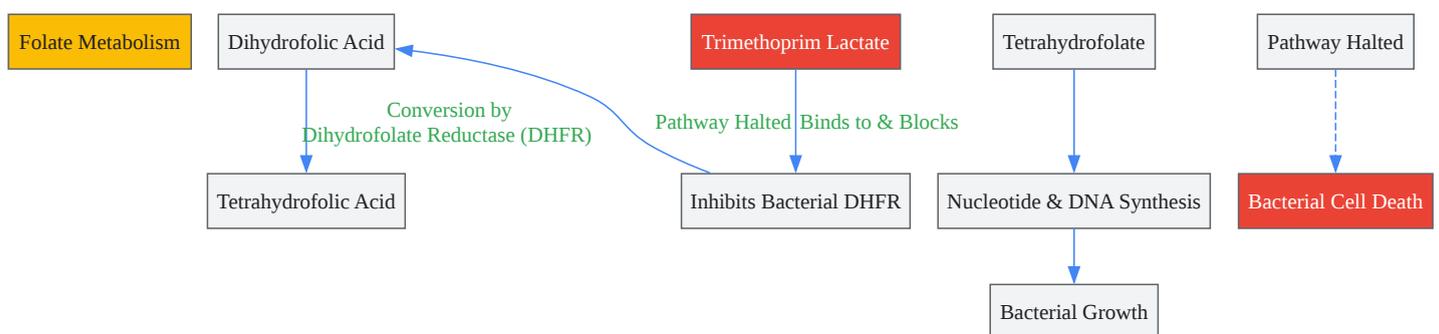
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Mechanism of Action

Trimethoprim lactate exerts its antibacterial effect by selectively inhibiting bacterial dihydrofolate reductase (DHFR) [1] [2]. This enzyme is critical in the folic acid synthesis pathway, as it catalyzes the reduction of dihydrofolate to tetrahydrofolate [2]. The following diagram illustrates how it disrupts this key metabolic pathway:



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Diagram: **Trimethoprim lactate** inhibits bacterial DHFR, halting the production of tetrahydrofolate, which is essential for bacterial DNA synthesis and growth.

Its high selectivity for bacterial DHFR over the mammalian enzyme is the basis of its antibacterial activity and therapeutic utility [2].

Primary Research and Clinical Applications

Trimethoprim lactate is investigated both as a standalone agent and in combination therapy for various bacterial and protozoal infections.

- **Urinary Tract Infections (UTIs):** Used to treat acute, uncomplicated UTIs caused by susceptible bacteria like *Escherichia coli* and *Proteus mirabilis* [3].
- **Pneumocystis jirovecii Pneumonia (PJP):** Serves as a prophylactic treatment. In fixed-dose combination with sulfamethoxazole (as TMP-SMZ), it is first-line for prevention and treatment; Trimethoprim alone can be used with dapsone for mild to moderate cases [3] [4].
- **Acute Otitis Media (AOM):** Has been used in pediatric patients for AOM caused by *Streptococcus pneumoniae* or *Haemophilus influenzae*, though its use is limited by resistance patterns [3].
- **Laboratory Applications:** Used in microbiological media as a selective agent to inhibit swarming *Proteus* species during gonococci cultivation and in genetic research for studying biochemical and physiological effects of drugs [5].

Experimental Research Protocols

Here are examples of how **Trimethoprim lactate** is applied in experimental settings, based on data from supplier specifications and research publications.

In Vitro Antibacterial Assay

This protocol assesses the direct effect of the compound on bacterial growth and protein stress [1].

- **Objective:** To determine the minimum inhibitory concentration (MIC) and study drug-induced protein stress in *E. coli*.
- **Materials:** **Trimethoprim lactate** (e.g., ≥98% purity), bacterial culture, appropriate broth medium, DMSO or water as solvent.

- **Procedure:**

- Prepare a stock solution of **Trimethoprim lactate** in DMSO (e.g., 10-20 mg/mL) and further dilute in assay buffer or culture medium [1] [2].
- Expose log-phase *E. coli* cultures to a concentration range of **Trimethoprim lactate** (e.g., 1.5 - 3 µg/mL) for 1 hour [1].
- Measure bacterial growth (e.g., by optical density) and analyze induction of heat shock proteins (e.g., DnaK, GroEL) via Western blot to evaluate protein misfolding and stress response [1].

In Vivo Efficacy Model (Mouse)

This model evaluates the antibacterial efficacy of the compound in a live organism [1].

- **Objective:** To test the efficacy of Trimethoprim against systemic bacterial infections in mice.
- **Animal Model:** Female C3H/HeOuj mice.
- **Dosing Regimen:**
 - **Infection:** Mice are transurethrally infected with a suspension of *E. coli* [1].
 - **Treatment:** Administer Trimethoprim (as the active moiety) intravenously at 10 mg/kg, every 12 hours, for 3 days [1].
 - **Endpoint:** Quantify bacterial load in organs (e.g., kidneys, bladder) to determine the protective dose (e.g., CD50) [1].

Pharmacological and Pharmacokinetic Profile

The following table summarizes key pharmacological data for Trimethoprim, the active molecule released from **Trimethoprim lactate**.

Property	Details
Mechanism	Inhibits bacterial dihydrofolate reductase (DHFR) [1] [2]
Activity	Bacteriostatic; wide range vs. Gram-positive & Gram-negative bacteria [1]
Absorption	Rapidly absorbed from GI tract; peak serum concentrations in 1-4 hours [3]
Distribution	Widely distributed in tissues & fluids (prostate, lung, bile); CSF conc. 13-34% of serum levels [3]

Property	Details
Protein Binding	42-46% [3]
Metabolism	10-20% of a dose is metabolized [3]
Elimination	Primarily renal via glomerular filtration & tubular secretion [3] [4]

Important Safety and Handling Information

- **Research Use Only:** The lactate salt form is labeled "For research use only" and is not intended for direct diagnostic or therapeutic use in humans [6] [5] [2].
- **Clinical Drug Warnings:** For the approved drug Trimethoprim, clinical precautions include hematologic toxicity (thrombocytopenia, leukopenia), hypersensitivity reactions (rash, Stevens-Johnson syndrome), and photosensitivity [7] [3].
- **Solubility and Storage:**
 - **Solubility:** Soluble in water (e.g., ~16-36 mg/mL), DMSO (e.g., ~76 mg/mL), and ethanol (e.g., ~12 mg/mL) [1] [2].
 - **Storage:** Recommended storage at 4°C in a sealed container, protected from moisture [1].

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